

5,5'-methylenediisophthalic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5'-Methylenediisophthalic acid

Cat. No.: B3045267

[Get Quote](#)

An In-depth Technical Guide to 5,5'-Methylenediisophthalic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **5,5'-methylenediisophthalic acid**, alongside experimental protocols for its synthesis and application in the development of Metal-Organic Frameworks (MOFs). This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Core Compound Properties

5,5'-Methylenediisophthalic acid, also known as 3,3',5,5'-tetracarboxydiphenylmethane, is a tetracarboxylic acid that serves as a versatile organic linker in the synthesis of coordination polymers and MOFs. Its rigid structure and multiple coordination sites make it a subject of interest for creating porous materials with potential applications in gas storage, catalysis, and drug delivery.

Quantitative Data Summary

The key physicochemical properties of **5,5'-methylenediisophthalic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₂ O ₈	[1][2][3]
Molecular Weight	344.277 g/mol	[1]
Exact Mass	344.05321734 u	[1]
Melting Point	324-331 °C	[1]
Boiling Point (Predicted)	729.5 ± 60.0 °C	[1]
Density (Predicted)	1.572 ± 0.06 g/cm ³	[1]
LogP	2.07020	[1]
Hydrogen Bond Donor Count	4	[1]
Hydrogen Bond Acceptor Count	8	[1]
Rotatable Bond Count	6	[1]
Complexity	465	[1]
CAS Number	10397-52-1	[1][2][3]

Experimental Protocols

Detailed methodologies for the synthesis of related compounds and their application in the formation of MOFs are outlined below. These protocols are provided to illustrate the practical application of diisophthalic acid derivatives in materials science.

Synthesis of 5-Hydroxyisophthalic Acid

A general procedure for the synthesis of a related compound, 5-hydroxyisophthalic acid, from dimethyl 5-hydroxyisophthalate is as follows[4]:

- **Dissolution:** Dissolve dimethyl 5-hydroxyisophthalate (40 g, 19.03 mmol) in tetrahydrofuran (THF, 10 mL).
- **Hydrolysis:** Add aqueous lithium hydroxide (20 mL, 2 M) to the solution.

- **Reaction:** Stir the reaction mixture at 40 °C overnight.
- **Solvent Removal:** Upon completion of the reaction, remove the THF by distillation under reduced pressure.
- **Precipitation:** Adjust the pH of the remaining aqueous solution to approximately 2 with 6N hydrochloric acid to precipitate the product.
- **Isolation:** Collect the precipitated 5-hydroxyisophthalic acid by filtration.
- **Drying:** Dry the collected white solid product in a vacuum oven. This process yields approximately 20 g (58%) of 5-hydroxyisophthalic acid.

Synthesis of a Zn(II) Metal-Organic Framework using a Diisophthalic Acid Derivative

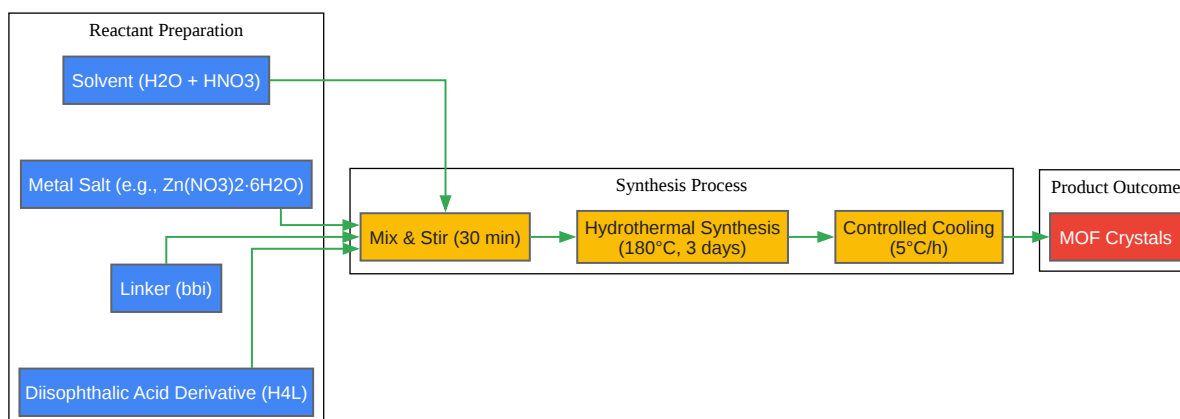
The following protocol describes the synthesis of a Zinc-based MOF using 5,5'-(1,4-phenylenebis(methyleneoxy))diisophthalic acid (a derivative of the topic compound) as the organic linker[5]:

- **Solution Preparation:** Prepare a homogenous solution containing:
 - H₄L (5,5'-(1,4-phenylenebis(methyleneoxy))diisophthalic acid): 0.15 mmol, 0.070 g
 - bbi (1,1'-(1,4-butanediyl)bis(imidazole)): 0.25 mmol, 0.074 g
 - Zn(NO₃)₂·6H₂O: 0.40 mmol, 0.119 g
 - Deionized Water: 10 mL
 - HNO₃/H₂O (v/v = 1:1): 2 drops
- **Stirring:** Stir the solution for 30 minutes.
- **Reaction:** Transfer the solution into a 25 mL Teflon-lined reactor, seal, and heat to 180 °C for three days.
- **Cooling:** Cool the reactor at a rate of 5 °C/h.

- **Product Formation:** Colorless block-like crystals of the Zn(II) MOF are formed with a 72% yield based on zinc.

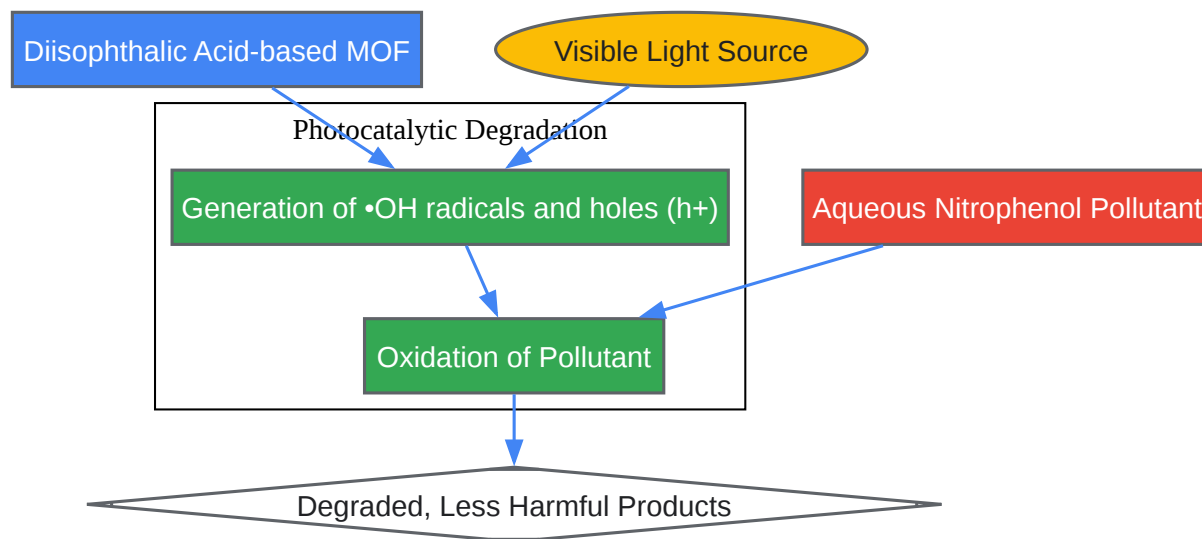
Visualized Workflow and Logical Relationships

The following diagrams illustrate the synthesis process and a potential application workflow for MOFs derived from diisophthalic acid linkers.



[Click to download full resolution via product page](#)

Caption: Hydrothermal synthesis workflow for a Metal-Organic Framework.



[Click to download full resolution via product page](#)

Caption: Application of MOFs in the photocatalytic degradation of water pollutants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5,5'-Methylenediisophthalic acid | lookchem [lookchem.com]
- 2. 5,5'-Methylenediisophthalic acid - H4MDIP - SIKÉMIA [sikemia.com]
- 3. 10397-52-1|5,5'-Methylenediisophthalic acid| Ambeed [ambeed.com]
- 4. 5-Hydroxyisophthalic acid synthesis - chemicalbook [chemicalbook.com]
- 5. New 5,5-(1,4-Phenylenebis(methyleneoxy))diisophthalic Acid Appended Zn(II) and Cd(II) MOFs as Potent Photocatalysts for Nitrophenols - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5,5'-methylenediisophthalic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3045267#5-5-methylenediisophthalic-acid-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com